

Bioaccumulation potential of Profenofos in the food chain

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Compound of Interest

Compound Name: Profenofos

Cat. No.: B10824973

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An In-depth Technical Guide on the Bioaccumulation Potential of **Profenofos** in the Food Chain

Introduction

Profenofos (O-(4-bromo-2-chlorophenyl) O-ethyl S-propyl phosphorothioate) is a broad-spectrum organophosphate insecticide and acaricide used to control a wide range of pests on crops such as cotton, maize, and vegetables.^{[1][2][3]} Classified as a moderately hazardous compound (Toxicity Class II) by the World Health Organization, its application in agriculture leads to its dissemination into the environment, including soil and aquatic ecosystems.^{[1][4]} Due to its chemical properties and persistence under certain conditions, **Profenofos** poses a risk of bioaccumulation and potential biomagnification through the food chain, endangering non-target organisms and potentially human health.^{[4][5][6]}

This technical guide provides a comprehensive overview of the bioaccumulation potential of **Profenofos**. It synthesizes quantitative data from various studies, details relevant experimental protocols for its assessment, and visualizes key pathways and processes. The content is intended for researchers, environmental scientists, and toxicology professionals.

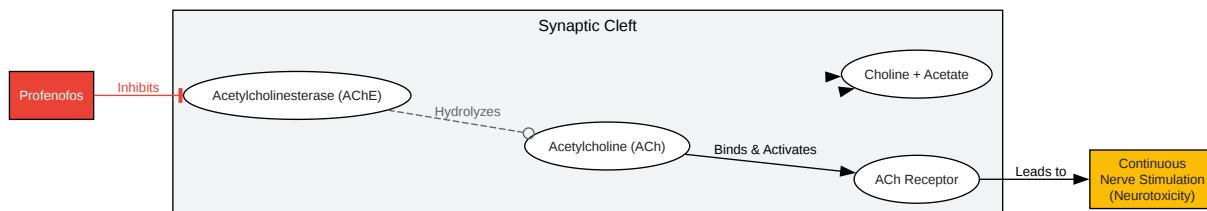
Physicochemical Properties and Environmental Fate

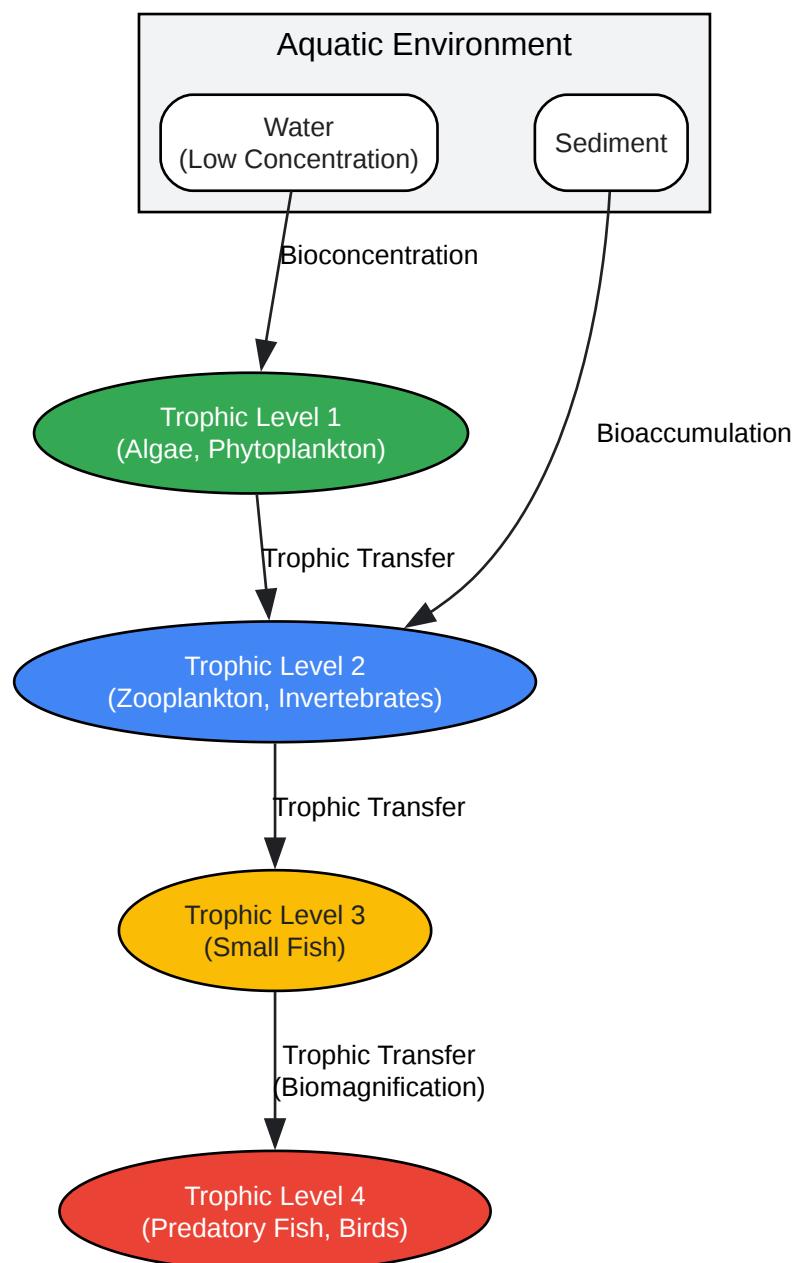
The potential for a chemical to bioaccumulate is significantly influenced by its physicochemical properties, particularly its lipophilicity and persistence.

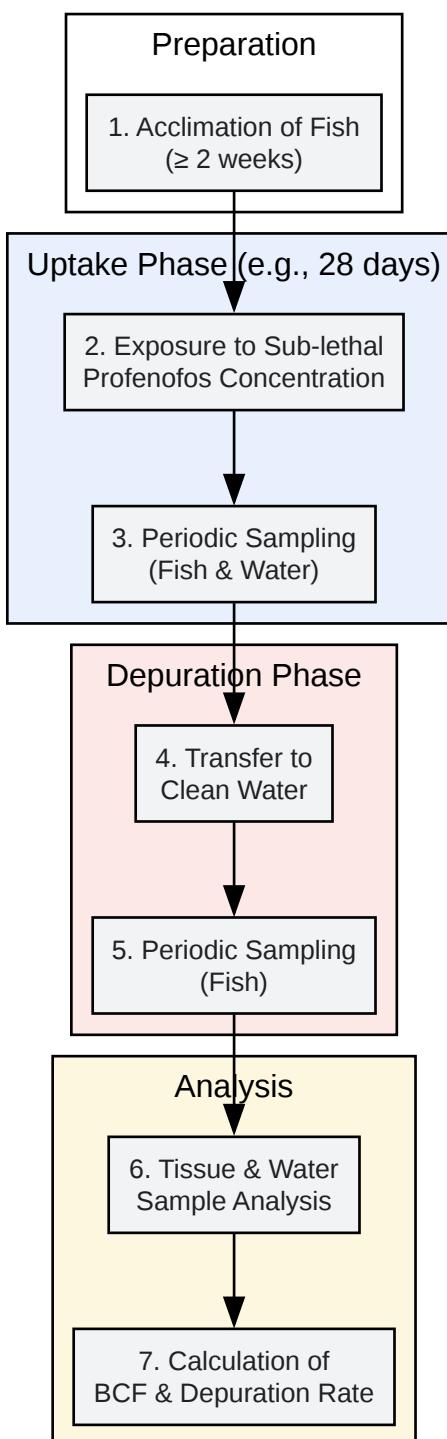
- Lipophilicity: **Profenofos** is a lipophilic compound, as indicated by its octanol-water partition coefficient ($\log K_{ow}$) of 4.44. This property suggests a tendency to partition from water into the fatty tissues of organisms, a key factor in bioaccumulation. A $\log K_{ow}$ greater than 3 is often used as a trigger for assessing bioconcentration potential.[7]
- Water Solubility: Its solubility in water is low, reported as 28 mg/L at 25°C. Chemicals with low water solubility often exhibit higher bioaccumulation potential.
- Environmental Persistence: The persistence of **Profenofos** is highly dependent on environmental conditions. In water, its degradation is pH-dependent, with hydrolysis half-lives of 93 days at pH 5, 14.6 days at pH 7, and only 5.7 hours at pH 9. In paddy field conditions, the half-life in water was observed to be 3.42 days, while in soil it was 3.75 days. [8] Despite its relatively rapid degradation under some conditions, its continuous application can lead to persistent levels in aquatic environments, with residues detected in water up to 1.2 μ g/L and in sediment ranging from 11 to 130 μ g/kg weeks after spraying has ceased.

Mechanism of Action: Acetylcholinesterase Inhibition

Profenofos exerts its toxic effects primarily by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system.[2][3] AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Profenofos** causes an accumulation of ACh, leading to continuous nerve stimulation, which can result in neurotoxicity, paralysis, and ultimately death in target and non-target organisms.[3]





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